

3-bromo-1H-indole-2-carbaldehyde cytotoxicity profile HEK293

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 3-bromo-1H-indole-2-carbaldehyde

CAS No.: 906440-21-9

Cat. No.: S2931027

[Get Quote](#)

Cytotoxicity Data for Related Bromo-Indole Compounds

The table below summarizes the cytotoxicity findings for several brominated indole derivatives tested on HEK293 cells. Please note that these are different, though structurally similar, compounds.

Compound Name / Structure	Cytotoxicity in HEK293 cells (CC ₅₀)	Key Structural Features
5-Bromometagenediindole B [1]	IC ₅₀ values ranged from 3.1 to 11.2 μM on various human cancer cell lines. Low cytotoxicity on noncancerous MCF10A cells.	Brominated bisindole alkaloid
Indole-Imidazole Derivatives [2] [3]	Many showed cytotoxicity (CC ₅₀ ~5-27 μg/mL). The most active anti-MRSA compounds (26 and 32) showed >32 μg/mL , indicating low cytotoxicity. [2]	3-substituted-1H-imidazol-5-yl-1H-indole; some with halogen (Br, Cl) substitution

Experimental Protocol Context

The data for the indole-imidazole derivatives was generated using a standard cytotoxicity assay [2]:

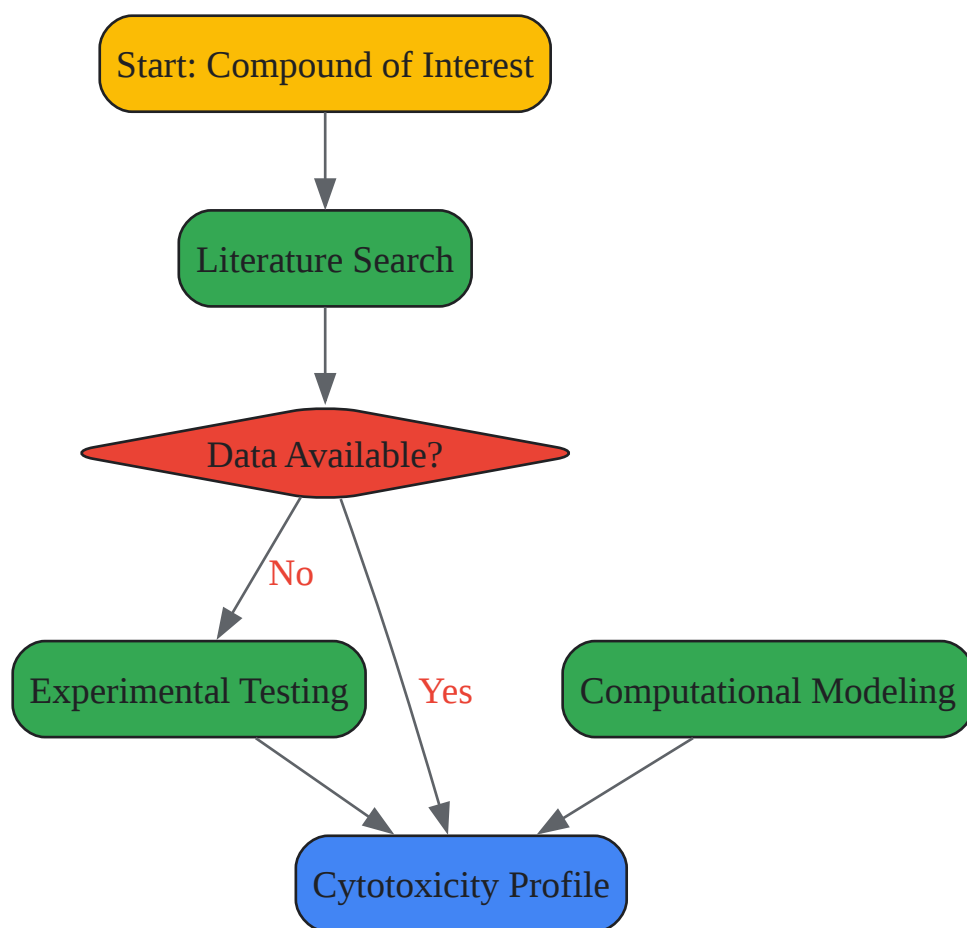
- **Cell Line:** HEK293 (human embryonic kidney cells)
- **Assay Type:** Cytotoxicity assay measuring the concentration at which 50% of cells are killed (CC₅₀)
- **Reference Controls:** Tamoxifen was used as a positive control (IC₅₀ 9 µg/mL)

How to Proceed Without Direct Data

Since quantitative data for your exact compound is not available in the published literature, consider these approaches to obtain the required information:

- **Consult Chemical Suppliers:** Commercial suppliers of **3-bromo-1H-indole-2-carbaldehyde** may have preliminary safety or toxicity data.
- **Perform Experimental Testing:** Conduct your own cytotoxicity screening using standard protocols (e.g., MTT, MTS, or neutral red uptake assays) on HEK293 cells.
- **Explore Computational Predictions:** Use in silico tools and QSAR models to predict toxicity based on the compound's structure, recognizing these are estimates that require experimental validation.

The experimental workflow for determining cytotoxicity can be summarized as follows:



Click to download full resolution via product page

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Marine Indole Alkaloids—Isolation, Structure and Bioactivities [mdpi.com]
2. Discovery and Preliminary Structure-Activity Investigation ... [pmc.ncbi.nlm.nih.gov]
3. Discovery and Preliminary Structure-Activity Investigation ... [mdpi.com]

To cite this document: Smolecule. [3-bromo-1H-indole-2-carbaldehyde cytotoxicity profile HEK293]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b2931027#3->

bromo-1h-indole-2-carbaldehyde-cytotoxicity-profile-hek293]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com